Technical Safety Guide: 1-(4-Chloro-2-hydroxyphenyl)propan-1-one

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Compound of Interest

Compound Name:	*1-(4-Chloro-2-hydroxyphenyl)propan-1-one*
CAS No.:	*1127-97-5*
Cat. No.:	*B073635*

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CAS No: 1127-97-5 Synonyms: 5'-Chloro-2'-hydroxypropiophenone; 4-Chloro-2-propionylphenol

Executive Summary

This technical guide outlines the safety, handling, and physicochemical profile of **1-(4-Chloro-2-hydroxyphenyl)propan-1-one**, a substituted propiophenone intermediate used primarily in the synthesis of heterocyclic pharmaceuticals and agrochemicals.

Critical Distinction: Researchers must distinguish this compound from alpha-chlorinated ketones (e.g., 2-chloropropiophenone). Unlike alpha-halo ketones, which are potent lachrymators and alkylating agents, this molecule carries the chlorine on the aromatic ring, resulting in a stable solid with a distinct, albeit lower, toxicity profile. However, its relatively low melting point (~49°C) necessitates specific temperature controls during handling to prevent inadvertent liquefaction and surface contamination.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The presence of the ortho-hydroxyl group relative to the ketone creates a strong intramolecular hydrogen bond. This reduces the intermolecular forces compared to its para-isomer, significantly lowering the melting point and increasing solubility in non-polar solvents.

Table 1: Physicochemical Data

Property	Specification	Notes
CAS Number	1127-97-5	Verified Identifier
Molecular Formula	$C_9H_9ClO_2$	MW: 184.62 g/mol
Physical State	Crystalline Solid	Can appear as off-white to yellow needles
Melting Point	49°C (120°F)	Critical Control Point: May melt in hot labs
Boiling Point	~243°C (Predicted)	Decomposes at high heat
Solubility	Soluble: MeOH, DCM, EtOAcInsoluble: Water	Lipophilic due to intramolecular H-bond
Acidity (pKa)	~7.5 - 8.0 (Phenolic OH)	Weakly acidic; forms salts with strong bases

GHS Hazard Assessment & Toxicology

While less aggressive than acyl chlorides or alpha-halo ketones, this compound is a functionalized phenol and must be treated as a hazardous irritant.

Hazard Classification (GHS)[2][5][9]

- Signal Word:WARNING
- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2]

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- H319: Causes serious eye irritation.[1][3][2]
- H335: May cause respiratory irritation.[1]

Toxicological Mechanisms

- Dermal Absorption: The lipophilic nature (facilitated by the chlorination and internal H-bond) allows for dermal penetration. Prolonged contact may lead to dermatitis or systemic absorption.
- Respiratory Irritation: Dust inhalation triggers mucosal irritation. Due to the low melting point, dust particles may dissolve/liquefy upon contact with warm mucous membranes, exacerbating local irritation.

Engineering Controls & Handling Protocols

Hierarchy of Controls

- Primary: Fume Hood (Face velocity: 0.5 m/s).
- Secondary: Local Exhaust Ventilation (LEV) for weighing.
- Tertiary: PPE (Nitrile gloves, Safety Goggles, Lab Coat).

Protocol: Handling Low-Melting Solids

The melting point of 49°C presents a unique handling challenge. Standard friction from grinding or high ambient temperatures can turn the solid into a sticky gum, complicating transfer and increasing spill risk.

Step-by-Step Workflow:

- Environment Check: Ensure lab temperature is <25°C. If the container is warm, refrigerate (4°C) for 30 minutes prior to opening to ensure the material is free-flowing.
- Tool Selection: Use glass or stainless steel spatulas. Avoid plastic, which can retain static charge and cause the light powder to disperse.
- Weighing:

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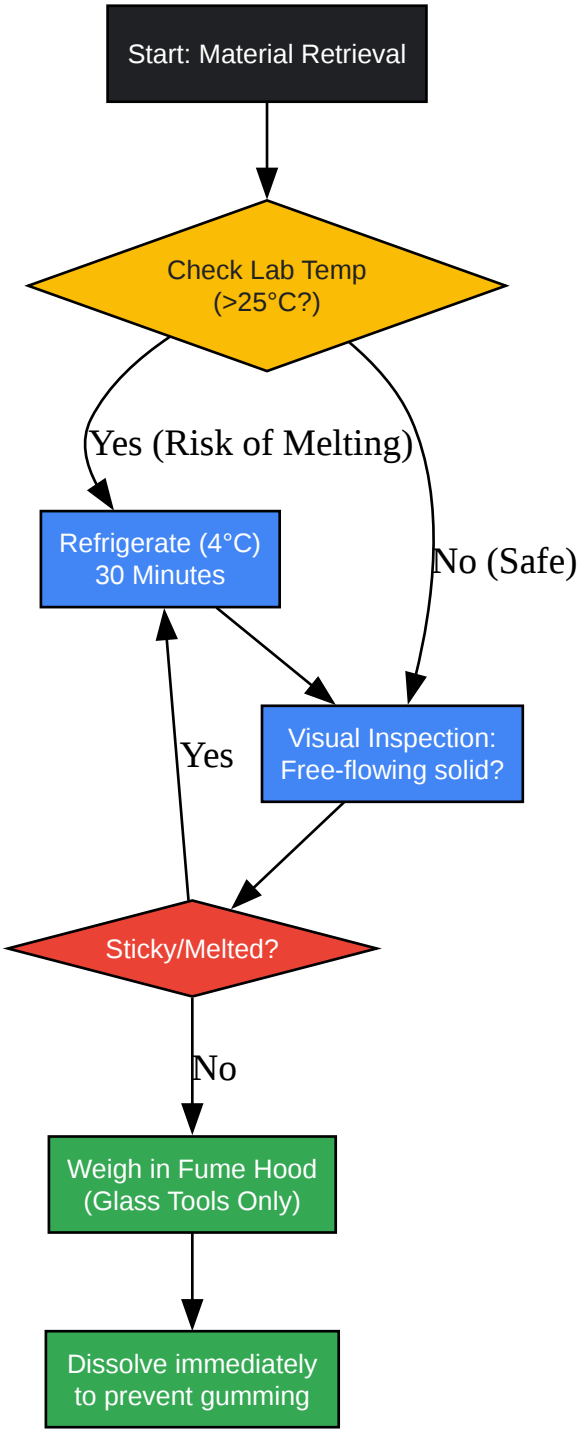
- Place the receiving flask inside the fume hood.
- Use an anti-static gun if the powder is flighty.
- Do not leave the container open near hotplates or heating blocks.

- Solvent Addition: Add solvent (e.g., Dichloromethane) slowly. The heat of solution is generally negligible, but the material dissolves rapidly.

Visualization: Safe Handling Workflow

The following diagram illustrates the decision logic for handling this specific low-melting solid.

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Caption: Logic flow for handling low-melting point solids to prevent physical state changes during transfer.

Synthesis & Application Context

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Understanding the chemical reactivity aids in safe experimental design. This compound is typically synthesized via Friedel-Crafts acylation of 3-chlorophenol or Fries rearrangement of 3-chlorophenyl propionate.

- Reactivity Profile:
  - Acidity: The phenolic proton can be deprotonated by bases (K_2CO_3, NaH) to form a nucleophilic phenoxide, often used in subsequent O-alkylation reactions.
  - Incompatibility: Incompatible with strong oxidizing agents and acid chlorides (unless O-acylation is intended).
  - Stability: Stable under standard conditions but sensitive to light (discoloration) and heat.

Emergency Response Protocols

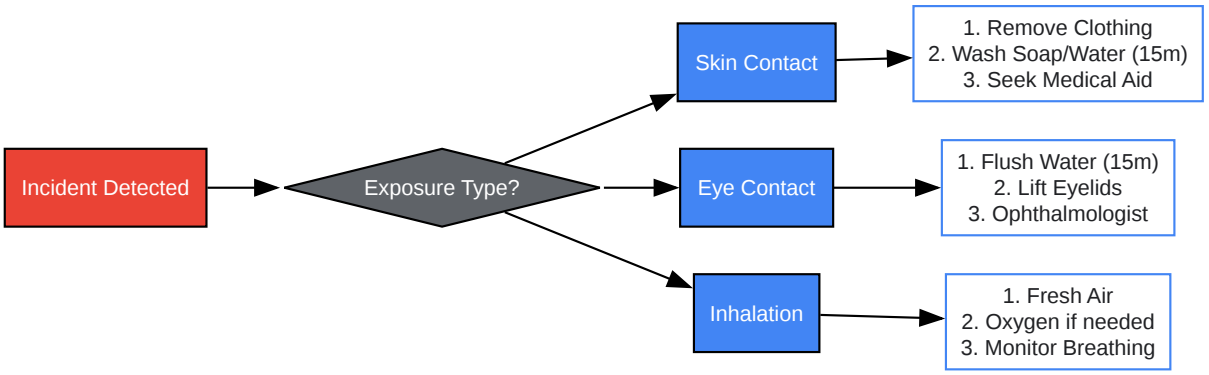
Spill Management

Scenario: A 5g bottle drops and shatters.

- Isolate: Clear the immediate area (3-meter radius).
- Assess State:
  - If Solid: Gently sweep using a brush and dustpan. Avoid creating dust.[4][3][2]
  - If Melted (Liquid): Do not wipe with paper towels immediately (smearing risk). Cover with an inert absorbent (Vermiculite or Sand) to solidify the mass, then scoop.
- Decontaminate: Wash surface with Ethanol or Isopropanol (solubility check), followed by soap and water.

Visualization: Emergency Decision Tree

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Caption: Immediate First Aid response protocols categorized by route of exposure.

Storage & Stability

- Temperature: Refrigerated storage (2-8°C) is recommended to maintain physical form and prevent degradation, though room temperature (<25°C) is acceptable for short-term storage.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible to prevent phenolic oxidation.
- Container: Amber glass to protect from light.

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- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 1127-97-5. PubChem. Available at: [Link]
- European Chemicals Agency (ECHA). C&L Inventory: Classification and Labelling of Phenolic Ketones.[1] ECHA.[1] Available at: [Link]

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Sources

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